

# N-(2-Methoxyethyl)ethylamine material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: **N-(2-Methoxyethyl)ethylamine**

Cat. No.: **B1581336**

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An In-depth Technical Guide to the Material Safety Data Sheet for **N-(2-Methoxyethyl)ethylamine**

This guide provides an in-depth analysis of the safety protocols and material properties of **N-(2-Methoxyethyl)ethylamine** (CAS No. 34322-82-2), a crucial amine building block in various research and development applications. Designed for researchers, scientists, and drug development professionals, this document moves beyond a standard safety data sheet (SDS) to offer practical insights and the scientific rationale behind critical safety procedures. Our focus is on creating a self-validating system of safety, ensuring that every step is understood, justified, and effectively implemented in the laboratory setting.

## Chemical Identity and Physicochemical Properties

**N-(2-Methoxyethyl)ethylamine** is a secondary amine that features both an ethyl and a methoxyethyl group attached to the nitrogen atom.<sup>[1][2]</sup> This structure dictates its physical properties and chemical reactivity, particularly its basicity and its behavior as a flammable, corrosive liquid.<sup>[3][4]</sup> Understanding these fundamental characteristics is the first step in a comprehensive risk assessment.

Caption: Chemical structure of **N-(2-Methoxyethyl)ethylamine**.

A summary of its key physicochemical properties is presented below, compiled from various suppliers to ensure data consistency.

Property	Value	Source(s)
CAS Number	34322-82-2	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>5</sub> H <sub>13</sub> NO	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Molecular Weight	103.17 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Colorless to almost colorless clear liquid	<a href="#">[5]</a>
Boiling Point	~116 °C	<a href="#">[6]</a> <a href="#">[7]</a>
Specific Gravity	~0.83 g/mL	<a href="#">[5]</a>
Purity	Typically >97%	<a href="#">[1]</a> <a href="#">[8]</a>

## Hazard Identification and GHS Classification

**N-(2-Methoxyethyl)ethylamine** is classified as a hazardous substance. The Globally Harmonized System (GHS) provides a clear framework for understanding its risks. The primary hazards are its flammability and its corrosive nature to skin and eyes.[\[3\]](#)[\[4\]](#)

GHS Classification	Hazard Statement	Code
Flammable Liquids	Flammable liquid and vapor	H226
Skin Corrosion/Irritation	Causes severe skin burns and eye damage	H314

Source: Tokyo Chemical Industry Co., Ltd., ChemicalBook[\[3\]](#)

The amine functional group is responsible for the compound's corrosivity. Amines are basic and can react caustically with biological tissues, leading to severe chemical burns upon contact. Its flammability necessitates strict control of ignition sources in the laboratory.

## Proactive Safety: Handling, Storage, and Exposure Control

A proactive approach to safety involves establishing robust protocols before the chemical is even handled. This includes workspace preparation, correct storage, and the selection of appropriate personal protective equipment (PPE).

## Safe Handling and Workspace Preparation

Handling this compound requires a controlled environment to mitigate risks from both inhalation and dermal contact, as well as fire.

Protocol for Safe Handling:

- Ventilation: All work must be conducted in a certified chemical fume hood to prevent the accumulation of flammable vapors and to protect the user from inhalation.[9][10][11]
- Ignition Source Control: Before bringing the chemical into the workspace, eliminate all potential ignition sources. This includes open flames, hot plates, and non-intrinsically safe electrical equipment.[4][10] Use only non-sparking tools for handling containers.[3][4]
- Static Discharge Prevention: The container and receiving equipment must be grounded and bonded to prevent the buildup of static electricity, which can ignite flammable vapors.[4][10]
- Emergency Equipment: Ensure an emergency eye wash station and safety shower are immediately accessible and have been recently tested.[4][9] Fire extinguishing media, specifically dry chemical, alcohol-resistant foam, or carbon dioxide, should be readily available.[4][9]

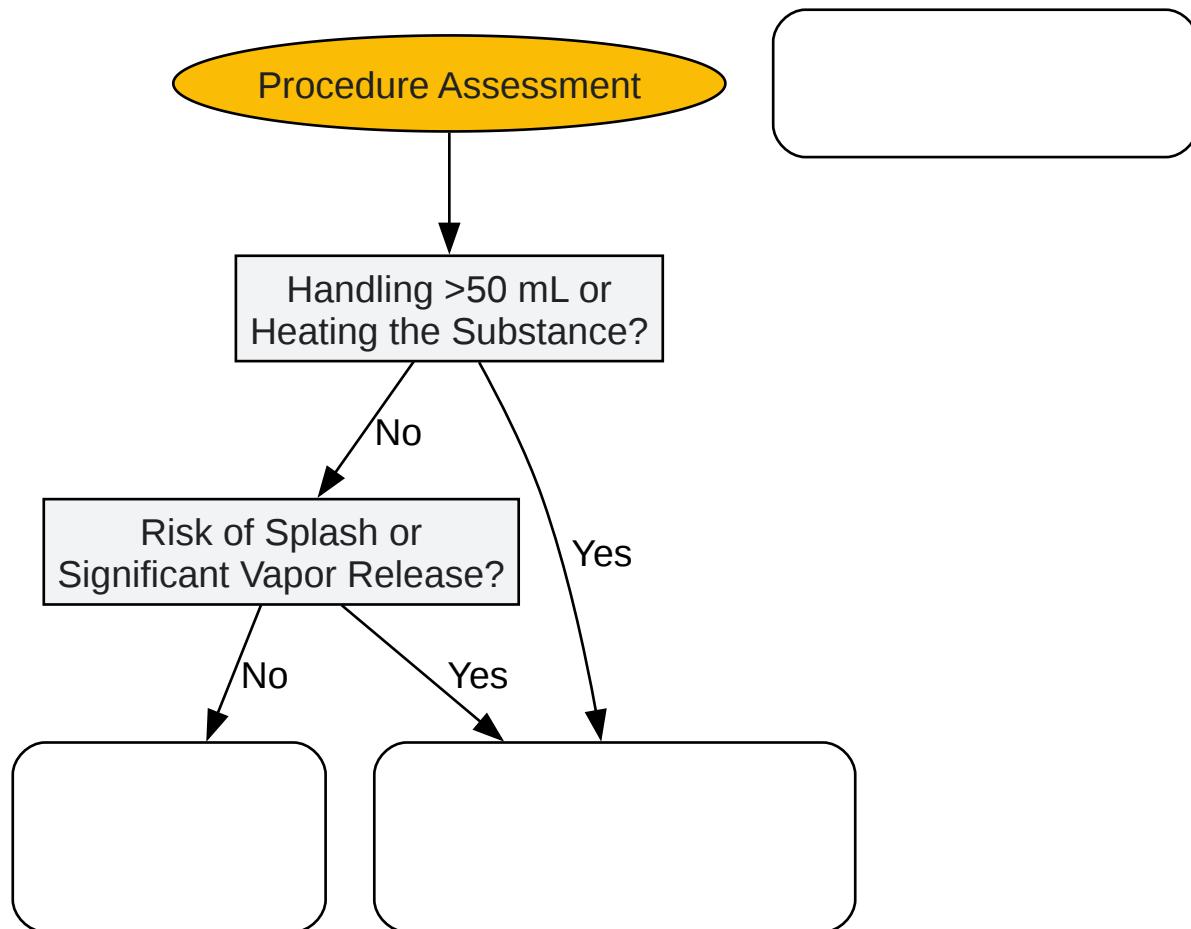
## Storage Requirements

Proper storage is critical to maintaining the chemical's stability and preventing accidents.

- Container: Keep the container tightly closed to prevent the escape of vapors and contact with moisture.[3][4]
- Location: Store in a cool, dry, and well-ventilated area designated for flammable and corrosive materials.[3][4] The storage area should be locked to restrict access.[4]
- Incompatibilities: Segregate from incompatible materials such as strong acids, oxidizing agents, acid anhydrides, and acid chlorides.[10]

## Personal Protective Equipment (PPE) Selection

The selection of PPE is not a one-size-fits-all approach; it must be tailored to the specific procedure and potential for exposure.



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Caption: Decision workflow for selecting appropriate PPE.

- Eye and Face Protection: At a minimum, chemical safety goggles are required.[12] If there is a risk of splashing, a face shield should be worn in addition to goggles.[9][10]
- Skin Protection: Wear nitrile or neoprene rubber gloves and a lab coat.[12] For larger quantities or tasks with a higher risk of splashing, a chemical-resistant apron is necessary. [13] Contaminated clothing must be removed immediately and washed before reuse.[3][4]

- Respiratory Protection: If engineering controls (like a fume hood) are insufficient or during a large-scale release, a NIOSH-certified respirator with an appropriate cartridge for organic vapors/amines should be used.[12]

## Emergency Response Protocols

In the event of an exposure or spill, a rapid and correct response is critical to minimizing harm.

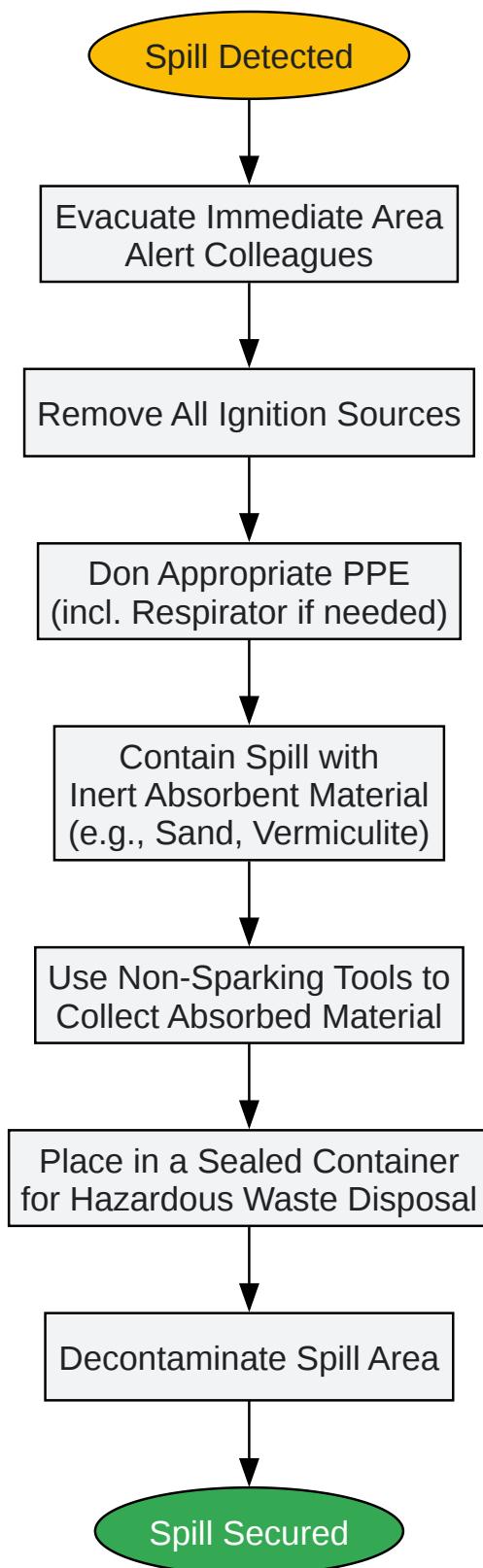
### First-Aid Measures

Immediate action is required following any exposure.[10]

- Inhalation: Immediately move the person to fresh air and keep them in a position comfortable for breathing.[4][12] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[8][10]
- Skin Contact: Take off all contaminated clothing immediately.[4] Rinse the affected skin with large amounts of water for at least 15 minutes.[8] Seek immediate medical attention as this is a corrosive substance.[12]
- Eye Contact: Immediately rinse the eyes cautiously with water for several minutes, holding the eyelids open.[4] Remove contact lenses if present and easy to do so. Continue rinsing for at least 15-20 minutes.[8][14] Immediate medical attention is mandatory.[4]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.[4][8] Call a poison center or doctor immediately for treatment advice.[4][12]

### Accidental Release and Spill Containment

A systematic approach is required to manage spills safely.



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Caption: Step-by-step workflow for accidental spill response.

### Spill Cleanup Protocol:

- Evacuate and Alert: Immediately evacuate unnecessary personnel from the spill area.[12][15]
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Control Ignition: Remove all sources of ignition from the area.[10][12]
- Containment: Wearing appropriate PPE, contain the spill using dikes or inert absorbent materials like sand, vermiculite, or commercial sorbents.[12][14] Do not use combustible materials like sawdust.
- Cleanup: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and sealed container for hazardous waste disposal.[4][12]
- Decontamination: Clean the spill area thoroughly with a suitable decontamination solution.
- Disposal: Dispose of the waste container according to all applicable local, state, and federal regulations.[4]

## Fire-Fighting Measures

Given its flammability (H226), understanding how to respond to a fire involving **N-(2-Methoxyethyl)ethylamine** is crucial.

- Suitable Extinguishing Media: Use dry chemical, alcohol-resistant foam, or carbon dioxide (CO<sub>2</sub>).[9]
- Unsuitable Media: A direct water jet may be ineffective and could scatter the flaming liquid, spreading the fire.[9] Water spray can be used to cool fire-exposed containers.[16]
- Specific Hazards: Combustion produces toxic and irritating fumes, including nitrogen oxides (NO<sub>x</sub>) and carbon monoxide (CO).[17] Vapors are heavier than air and may travel to a distant ignition source and flash back.[16][18]
- Protective Equipment: Firefighters must wear full protective gear and self-contained breathing apparatus (SCBA).[15]

## Stability and Reactivity

Under recommended storage conditions, **N-(2-Methoxyethyl)ethylamine** is stable.[14]

However, certain conditions and materials must be avoided.

- Reactivity: It can react violently with strong acids and oxidizing agents.[12][18]
- Conditions to Avoid: Keep away from heat, sparks, open flames, and other ignition sources. [4] Protect from moisture.[14]
- Hazardous Decomposition Products: Thermal decomposition can release hazardous gases and vapors, including carbon oxides and nitrogen oxides.[15]

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